

A Comparative Analysis of Diethyl Azelate and Diethyl Suberate for Industrial Applications

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Compound of Interest

Compound Name: Diethyl suberate

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This guide provides a detailed comparative study of diethyl azelate and **diethyl suberate**, two linear dicarboxylic acid diethyl esters with applications as plasticizers and lubricants. While both esters share structural similarities, their performance characteristics differ due to the variation in the length of their aliphatic chains. This document outlines their physicochemical properties, comparative performance data in polymer and lubricant applications, and detailed experimental protocols for evaluation.

Physicochemical Properties

Diethyl azelate and **diethyl suberate** are clear, colorless to light yellow liquids. Their fundamental properties are summarized in the table below. Diethyl azelate, with a nine-carbon dicarboxylic acid backbone, has a slightly higher molecular weight and boiling point compared to **diethyl suberate**, which is derived from the eight-carbon suberic acid.

Property	Diethyl Azelate	Diethyl Suberate
Synonyms	Diethyl nonanedioate, Azelaic acid diethyl ester	Diethyl octanedioate, Suberic acid diethyl ester
CAS Number	624-17-9	2050-23-9
Molecular Formula	C ₁₃ H ₂₄ O ₄	C ₁₂ H ₂₂ O ₄
Molecular Weight	244.33 g/mol	230.30 g/mol
Appearance	Colorless to light yellow liquid	Colorless to pale yellow liquid
Boiling Point	172 °C at 18 mmHg	282 °C at 760 mmHg
Melting Point	-16 to -15.8 °C	5 to 6 °C
Density	0.973 g/mL at 25 °C	0.982 g/mL at 25 °C
Refractive Index	n _{20/D} 1.435	n _{20/D} 1.432

Performance as Plasticizers in PVC

While direct comparative data for diethyl azelate and **diethyl suberate** as PVC plasticizers is limited, studies on their longer-chain counterparts, di(2-ethylhexyl) azelate (D2EHAz) and di(2-ethylhexyl) suberate (D2EHSu), provide valuable insights into the expected performance differences. The longer carbon chain of azelaic acid generally imparts greater flexibility and improved low-temperature properties.

The following data is extrapolated from a comparative study on D2EHAz and D2EHSu in PVC films and serves as a predictive comparison for the diethyl esters.

Performance Metric	PVC plasticized with Azelate Ester (predicted trend for Diethyl Azelate)	PVC plasticized with Suberate Ester (predicted trend for Diethyl Suberate)
Tensile Strength	Lower	Higher
Elongation at Break	Higher	Lower
Glass Transition Temp.	Lower	Higher
Thermal Stability	Higher	Lower

Data extrapolated from a study on di(2-ethylhexyl) esters of azelaic and suberic acids.[\[1\]](#)

Performance as Lubricants

Diester-based synthetic lubricants are known for their excellent thermal stability and low-temperature properties. The choice between diethyl azelate and **diethyl suberate** will depend on the specific requirements of the application, such as desired viscosity, oxidative stability, and lubricity.

The following table presents a qualitative comparison based on general trends observed in dicarboxylic acid ester lubricants.

Performance Metric	Diethyl Azelate (Predicted Trend)	Diethyl Suberate (Predicted Trend)
Viscosity Index	High	High
Low-Temperature Fluidity	Excellent	Very Good
Oxidative Stability	Good	Good
Lubricity (Wear Scar Diameter)	Lower (Better)	Higher (Worse)
Coefficient of Friction	Lower	Higher

This is a predictive comparison based on the performance of other dicarboxylic acid esters.[\[2\]](#)

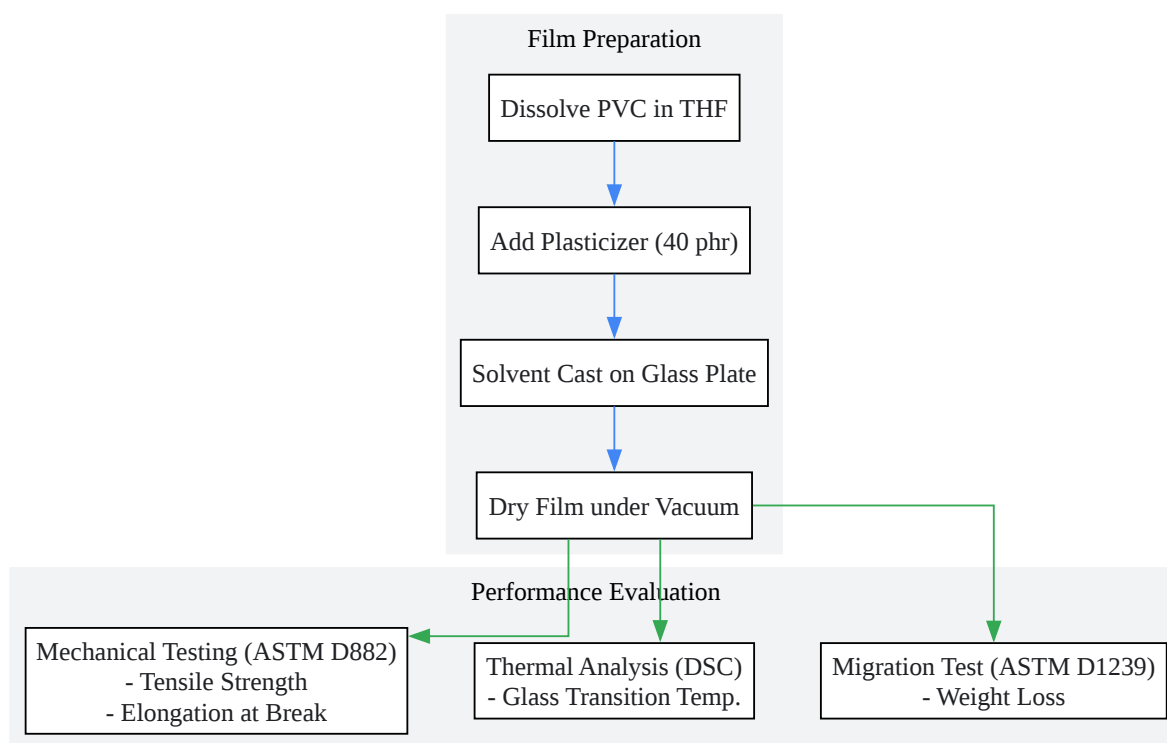
Experimental Protocols

Evaluation of Plasticizer Performance in PVC

Objective: To compare the plasticizing efficiency of diethyl azelate and **diethyl suberate** in a PVC formulation.

Methodology:

- Preparation of Plasticized PVC Films:
 - Prepare a stock solution of PVC resin in a suitable solvent like tetrahydrofuran (THF).
 - Add the plasticizer (diethyl azelate or **diethyl suberate**) to the PVC solution at a predetermined concentration (e.g., 40 parts per hundred of resin - phr).
 - Cast the solution onto a flat glass plate and allow the solvent to evaporate slowly to form a uniform film.
 - Dry the films under vacuum to remove any residual solvent.
- Mechanical Properties Testing (ASTM D882):
 - Cut the PVC films into dumbbell-shaped specimens.
 - Conduct tensile testing using a universal testing machine at a constant crosshead speed.
 - Measure the tensile strength, elongation at break, and Young's modulus.
- Thermal Analysis (ASTM D3418):
 - Use Differential Scanning Calorimetry (DSC) to determine the glass transition temperature (T_g) of the plasticized PVC films. A lower T_g indicates better plasticizing efficiency.
- Migration Resistance Testing (ASTM D1239):
 - Measure the weight loss of the plasticized PVC films after exposure to a solvent (e.g., hexane) or activated carbon at an elevated temperature to determine the extent of plasticizer migration.



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Experimental workflow for evaluating plasticizer performance.

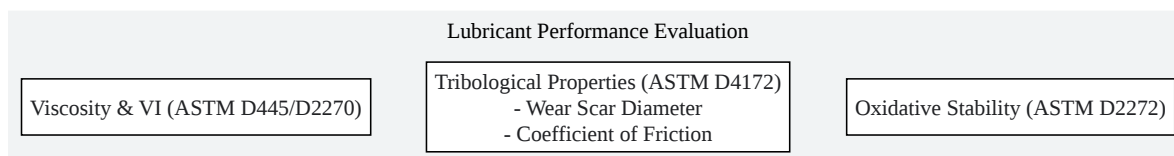
Evaluation of Lubricant Performance

Objective: To compare the lubricating properties of diethyl azelate and **diethyl suberate**.

Methodology:

- Viscosity and Viscosity Index (ASTM D445 and D2270):
 - Measure the kinematic viscosity of the neat esters at 40 °C and 100 °C using a capillary viscometer.

- Calculate the Viscosity Index (VI), which indicates the effect of temperature on viscosity. A higher VI is desirable.
- Tribological Testing (ASTM D4172 - Four-Ball Wear Test):
 - Conduct a four-ball wear test to evaluate the anti-wear properties.
 - Measure the wear scar diameter (WSD) on the stationary balls. A smaller WSD indicates better lubricity.
 - The coefficient of friction can also be monitored during the test.
- Oxidative Stability (ASTM D2272 - Rotating Pressure Vessel Oxidation Test - RPVOT):
 - Determine the oxidation stability of the esters by measuring the time it takes for a specified pressure drop in a sealed, oxygen-pressurized vessel at an elevated temperature. A longer time indicates better oxidative stability.



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References

- 1. researchgate.net [researchgate.net]
- 2. ukm.my [ukm.my]

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